2-Chloro-5-methoxynicotinaldehyde CAS 1211526-54-3 properties

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-Chloro-5-methoxynicotinaldehyde*
Cat. No.:	*B8099986*

Get Quote

Technical Whitepaper: Physicochemical Profiling and Synthetic Utility of **2-Chloro-5-methoxynicotinaldehyde** (CAS 1211526-54-3)

Executive Summary

In modern drug discovery and complex organic synthesis, the strategic selection of heterocyclic building blocks dictates the efficiency of the developmental pipeline. **2-Chloro-5-methoxynicotinaldehyde** (CAS 1211526-54-3), also systematically known as 2-chloro-5-methoxypyridine-3-carbaldehyde, is a highly functionalized pyridine derivative. Its orthogonal reactivity profile—featuring an electrophilic C2-chloro group, a reactive C3-aldehyde, and an electron-donating C5-methoxy group—makes it an indispensable scaffold for synthesizing fused bicyclic systems (e.g., naphthyridines, pyrido-pyrimidines) and functionalized heteroaromatics.

This guide provides an in-depth mechanistic analysis and self-validating experimental workflows for utilizing this compound in advanced synthetic applications.

Physicochemical Profiling

© 2026 BenchChem. All rights reserved.

Understanding the baseline properties of **2-Chloro-5-methoxynicotinaldehyde** is critical for ensuring reagent stability and predicting its behavior in various solvent systems . The quantitative parameters are summarized below.

Table 1: Physicochemical Properties

Parameter	Specification
CAS Number	1211526-54-3
Molecular Formula	C7H6ClNO2
Molecular Weight	171.58 g/mol
Appearance	White to pale yellow solid
SMILES String	COC1=CN=C(Cl)C(=C1)C=O
Commercial Purity	≥95.0% - 96.0%
Storage Conditions	Inert atmosphere (Ar/N2), 2-8°C, protected from light

Structural and Electronic Dynamics (Causality in Reactivity)

The synthetic utility of **2-Chloro-5-methoxynicotinaldehyde** stems from the electronic interplay of its three distinct functional groups :

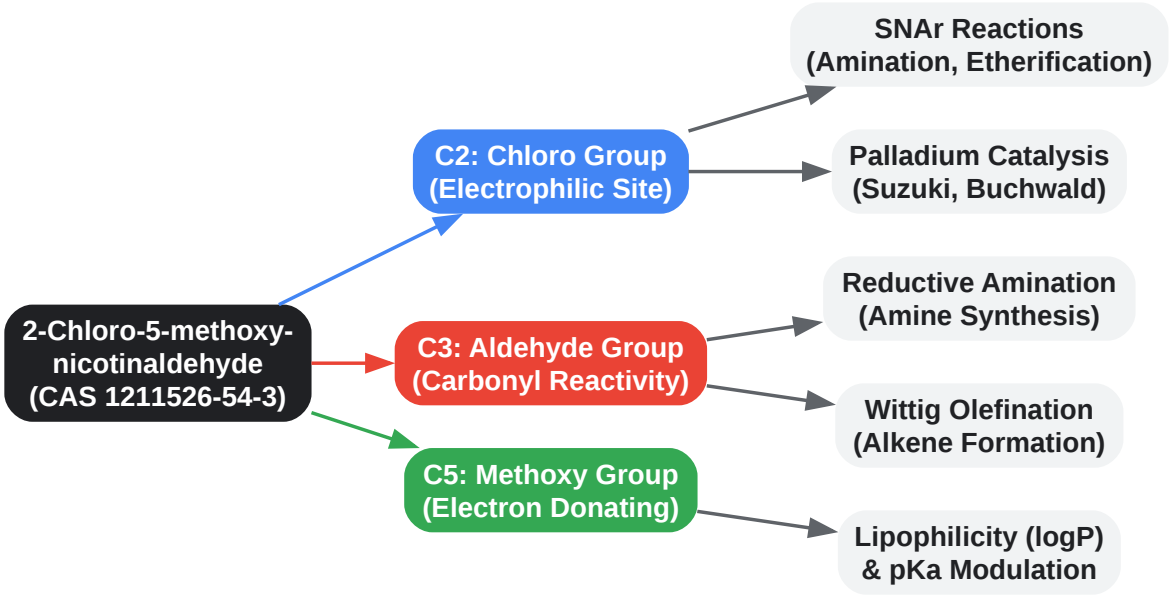
- C2-Chloro Group (Electrophilic Hub): The electron-withdrawing nature of the pyridine nitrogen significantly lowers the lowest unoccupied molecular orbital (LUMO) energy at the C2 and C4 positions. The C2-chlorine atom acts as an excellent leaving group, priming this site for Nucleophilic Aromatic Substitution (SNAr) with amines/alcohols, or Palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig).

- C3-Aldehyde Group (Carbonyl Reactivity): Positioned ortho to the chloro group, the aldehyde provides a highly reactive handle for carbon-carbon or carbon-nitrogen bond formation. It is heavily utilized in reductive aminations, Wittig olefinations, and condensation cascades to form fused rings.

© 2026 BenchChem. All rights reserved.

- C5-Methoxy Group (Electronic & Physicochemical Modulator): The methoxy group donates electron density via resonance (+M effect), which slightly tempers the overall electrophilicity of the ring, preventing unwanted side reactions. In medicinal chemistry, this group is strategically retained to modulate the lipophilicity (logP) of the final drug candidate and act as a hydrogen-bond acceptor .

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Orthogonal reactivity map of **2-Chloro-5-methoxynicotinaldehyde**.

© 2026 BenchChem. All rights reserved.

Self-Validating Experimental Workflows

To ensure reproducibility and scientific rigor, the following protocols are designed as self-validating systems. The choice of reagents is driven by chemoselectivity—ensuring reaction at one site while preserving the others.

Protocol A: Chemoselective Reductive Amination at C3

Objective: Convert the C3-aldehyde into a secondary or tertiary amine without reducing the pyridine ring or displacing the C2-chlorine.

Table 2: Stoichiometry for Reductive Amination

Reagent	Equivalents	Mechanistic Function
2-Chloro-5-methoxynicotinaldehyde	1.0 eq	Limiting Reagent
Primary/Secondary Amine	1.1 eq	Nucleophile for imine/iminium formation
NaBH(OAc)3	1.5 eq	Chemoselective Hydride Donor
1,2-Dichloroethane (DCE)	0.1 M	Aprotic solvent; prevents premature reduction

Step-by-Step Methodology:

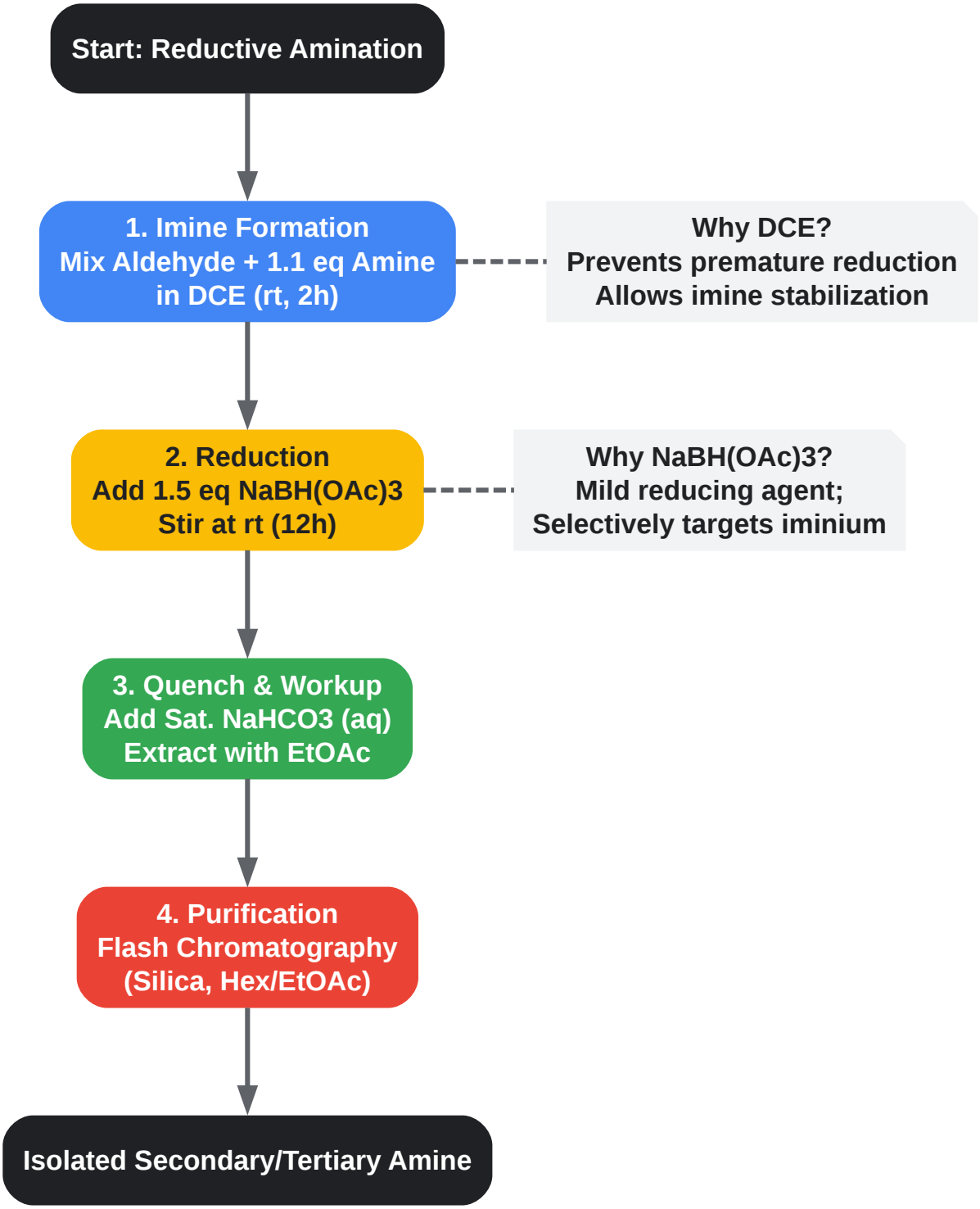
- Imine Formation: Dissolve the aldehyde (1.0 eq) and the amine (1.1 eq) in anhydrous DCE. Causality: DCE is chosen over methanol to prevent the premature reduction of the aldehyde before imine formation is complete. Stir at room temperature for 2 hours.
- Reduction: Add Sodium triacetoxyborohydride (NaBH(OAc)3) (1.5 eq) in portions. Causality: NaBH(OAc)3 is a mild reducing agent that selectively reduces the highly electrophilic iminium intermediate much faster than the unreacted aldehyde, preventing the formation of alcohol byproducts.
- In-Process Control (IPC) & Validation: Monitor via TLC (Hexanes:EtOAc 3:1, UV 254 nm). The system self-validates when the distinct UV-active aldehyde spot (Rf ~0.6) disappears

© 2026 BenchChem. All rights reserved.

entirely, replaced by a more polar, ninhydrin-active amine spot (Rf ~0.3).

- Quench & Workup: Quench the reaction with saturated aqueous NaHCO3 to neutralize acetic acid byproducts. Extract with EtOAc. The organic layer contains the target amine.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Self-validating workflow for chemoselective reductive amination.

© 2026 BenchChem. All rights reserved.

Protocol B: Suzuki-Miyaura Cross-Coupling at C2

Objective: Form a C-C bond at the C2 position while leaving the C3-aldehyde intact for downstream functionalization.

Table 3: Stoichiometry for Suzuki-Miyaura Coupling

Reagent	Equivalents	Mechanistic Function
2-Chloro-5-methoxynicotinaldehyde	1.0 eq	Aryl Halide
Aryl Boronic Acid	1.2 eq	Transmetalation Partner
Pd(dppf)Cl2	0.05 eq	Palladium Catalyst (Robust for Aryl Chlorides)
K2CO3	2.5 eq	Base (Activates Boronic Acid to Boronate)
1,4-Dioxane / H2O (4:1)	0.2 M	Biphasic Solvent System

Step-by-Step Methodology:

- Preparation: Charge a Schlenk flask with the aldehyde, boronic acid, Pd(dppf)Cl2, and K2CO3. Causality: Pd(dppf)Cl2 is selected because its bidentate phosphine ligand provides the necessary electron density and steric bulk to facilitate the oxidative addition into the relatively strong C-Cl bond.
- Degassing: Add the 1,4-Dioxane/H2O mixture and degas via three freeze-pump-thaw cycles or rigorous argon sparging. Causality: Oxygen must be excluded to prevent the oxidation of the Pd(0) active species and homocoupling of the boronic acid.
- Heating & IPC: Heat the mixture to 90°C for 6 hours. The reaction is self-validating through biphasic separation: upon completion, the organic layer will contain the cross-coupled product, while inorganic salts partition into the aqueous layer. TLC monitoring will show the emergence of a highly fluorescent product spot under 365 nm UV light, confirming extended conjugation via successful C-C bond formation.

© 2026 BenchChem. All rights reserved.

References

- To cite this document: BenchChem. [2-Chloro-5-methoxynicotinaldehyde CAS 1211526-54-3 properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8099986/docs#2-chloro-5-methoxynicotinaldehyde-cas-1211526-54-3-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.